Unveiling the Chemical Architecture of M7583: A Technical Guide

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Compound of Interest

Compound Name: *M7583*

Cat. No.: *B1193092*

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[City, State] – [Date] – **M7583**, a potent and selective Bruton's tyrosine kinase (BTK) inhibitor, has emerged as a significant molecule in the landscape of targeted therapies for B-cell malignancies. This document provides a comprehensive technical overview of the chemical structure, properties, and biological context of **M7583**, intended for researchers, scientists, and professionals in drug development.

Chemical Structure and Identification

M7583, also known as TL-895, is a small molecule inhibitor characterized by a complex heterocyclic core. Its chemical identity has been established through various analytical techniques, providing a clear picture of its atomic composition and arrangement.

The definitive chemical structure of **M7583** is represented by the following SMILES notation: O=C(N1CCC(CNC2=NC=NC(N)=C2C3=CC=C(C=C3)OC4=CC=CC=C4)(CC1)F)C=C. This string uniquely defines the connectivity of the atoms within the molecule.

Table 1: Chemical Identifiers for **M7583** (TL-895)

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Identifier	Value
Molecular Formula	C25H26FN5O2
Molecular Weight	447.50 g/mol
CAS Number	1415823-49-2
SMILES	O=C(N1CCC(CNC2=NC=NC(N)=C2C3=CC=C(C=C3)OC4=CC=CC=C4)(CC1)F)C=C

Physicochemical Properties

The physicochemical properties of a drug candidate are critical determinants of its pharmacokinetic and pharmacodynamic behavior. **M7583** has been characterized to possess properties amenable to oral administration.

Table 2: Physicochemical Data for **M7583**

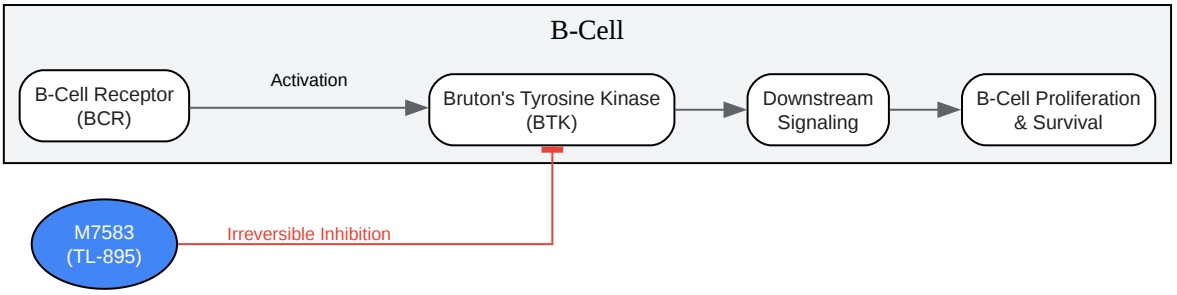
Property	Value	Source
Solubility	Soluble in DMSO	
Physical State	Solid powder	N/A

Mechanism of Action and Biological Activity

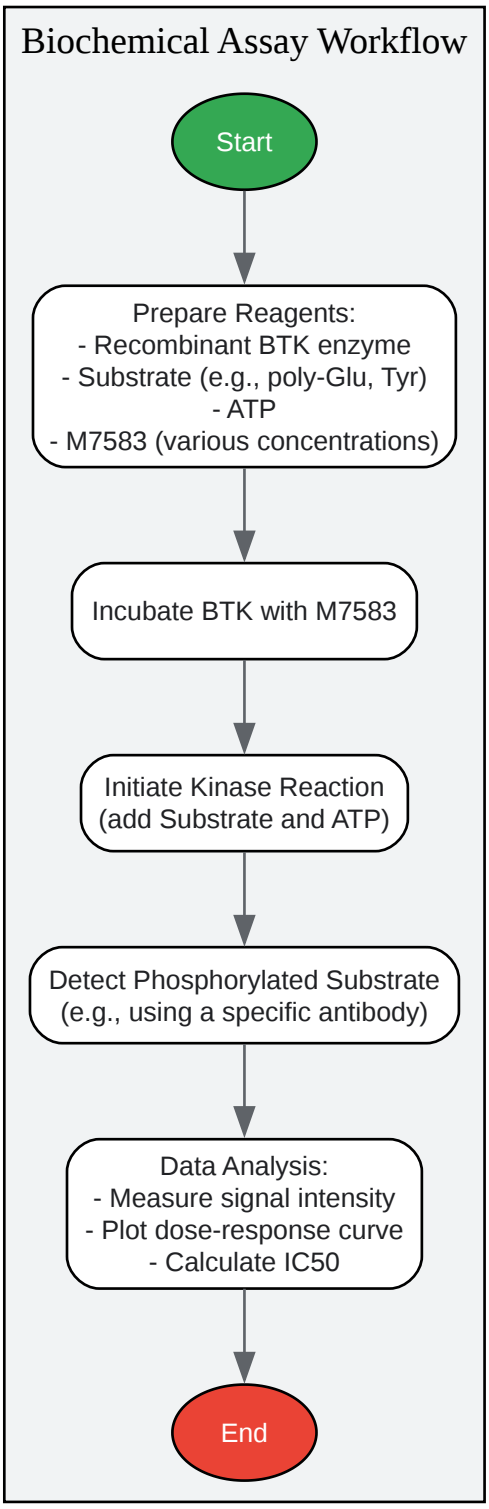
M7583 is a potent, orally active, and highly selective irreversible inhibitor of Bruton's tyrosine kinase (BTK). BTK is a crucial enzyme in the B-cell receptor (BCR) signaling pathway, which is essential for the proliferation, survival, and differentiation of B-lymphocytes.

By covalently binding to a cysteine residue in the active site of BTK, **M7583** effectively blocks its enzymatic activity. This targeted inhibition disrupts the downstream signaling cascade, ultimately leading to the suppression of B-cell proliferation and survival. This mechanism of action forms the basis of its therapeutic potential in various B-cell malignancies.

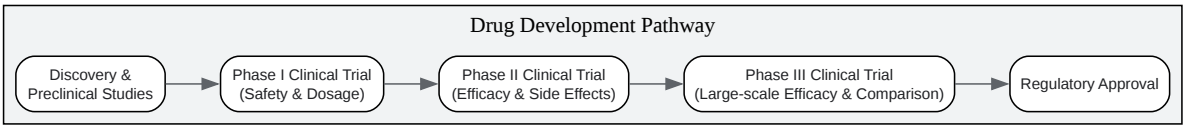
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